

Proper Disposal of 3-Phenoxyaniline: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Phenoxyaniline

Cat. No.: B129670

[Get Quote](#)

For immediate release

Ensuring the safe and compliant disposal of laboratory chemicals is paramount for the safety of personnel and the protection of the environment. This document provides essential safety and logistical information for the proper disposal of **3-Phenoxyaniline**, a compound frequently used in pharmaceutical research and development.

I. Understanding the Hazards

3-Phenoxyaniline is classified as a hazardous substance. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to strict safety protocols is mandatory when handling this chemical.

II. Personal Protective Equipment (PPE)

When handling **3-Phenoxyaniline**, especially during disposal procedures, the following personal protective equipment is required:

- Gloves: Chemical-resistant gloves are necessary to prevent skin contact.
- Eye Protection: Safety goggles or a face shield must be worn.
- Lab Coat: A lab coat or other protective clothing is required to prevent contamination of personal clothing.

- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid the inhalation of dust or vapors. A dust mask of type N95 (US) or equivalent is recommended.[2]

III. Step-by-Step Disposal Procedure

The recommended and primary method for the disposal of **3-Phenoxyaniline** is through a licensed and approved hazardous waste disposal company.[4][5][6]

- Segregation: Keep waste **3-Phenoxyaniline** separate from other chemical waste streams to prevent potentially hazardous reactions.[6]
- Containerization:
 - Place the waste in a clearly labeled, sealed, and appropriate container.[6][7] The container should be in good condition and not leaking.
 - Do not fill liquid waste containers to more than 75% capacity to allow for vapor expansion. [7]
 - For solid waste, use sturdy, chemically inert containers.[7]
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**3-Phenoxyaniline**," and any other identifiers required by your institution and local regulations. [6][7]
- Storage:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated hazardous waste accumulation area.[1][5][6]
 - Keep the container tightly closed.[1][4][5]
 - Store away from incompatible materials, such as oxidizing agents.[1]
- Professional Disposal: Arrange for the collection and disposal of the waste by a certified hazardous waste management company.[6] Follow all federal, state, and local regulations.[8]

In the United States, this falls under the Resource Conservation and Recovery Act (RCRA) regulations.[\[9\]](#)[\[10\]](#)[\[11\]](#)

IV. Alternative Disposal Method (Expert Use Only)

For small quantities, dissolution in a combustible solvent followed by incineration in a chemical incinerator equipped with an afterburner and scrubber may be a viable option.[\[8\]](#) This procedure should only be performed by trained personnel in a facility equipped for such disposals.

V. Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C12 H11 N O	[4]
Molecular Weight	185.23 g/mol	[4]
Melting Point	41-44 °C (lit.)	[2]
Boiling Point	329-330 °C (lit.)	[2]
Specific Gravity	1.158 g/cm3 @ 20 °C	[4]
Flash Point	113 °C (235.4 °F) - closed cup	[2]
Water Solubility	Slightly soluble	[1]
Hazard Classifications	Acute Tox. 4 (Oral, Dermal, Inhalation), Skin Irrit. 2, Eye Irrit. 2, STOT SE 3	[2] [3]
WGK (Germany)	WGK 3 (highly hazardous for water)	[2]

VI. Disposal Workflow Diagram

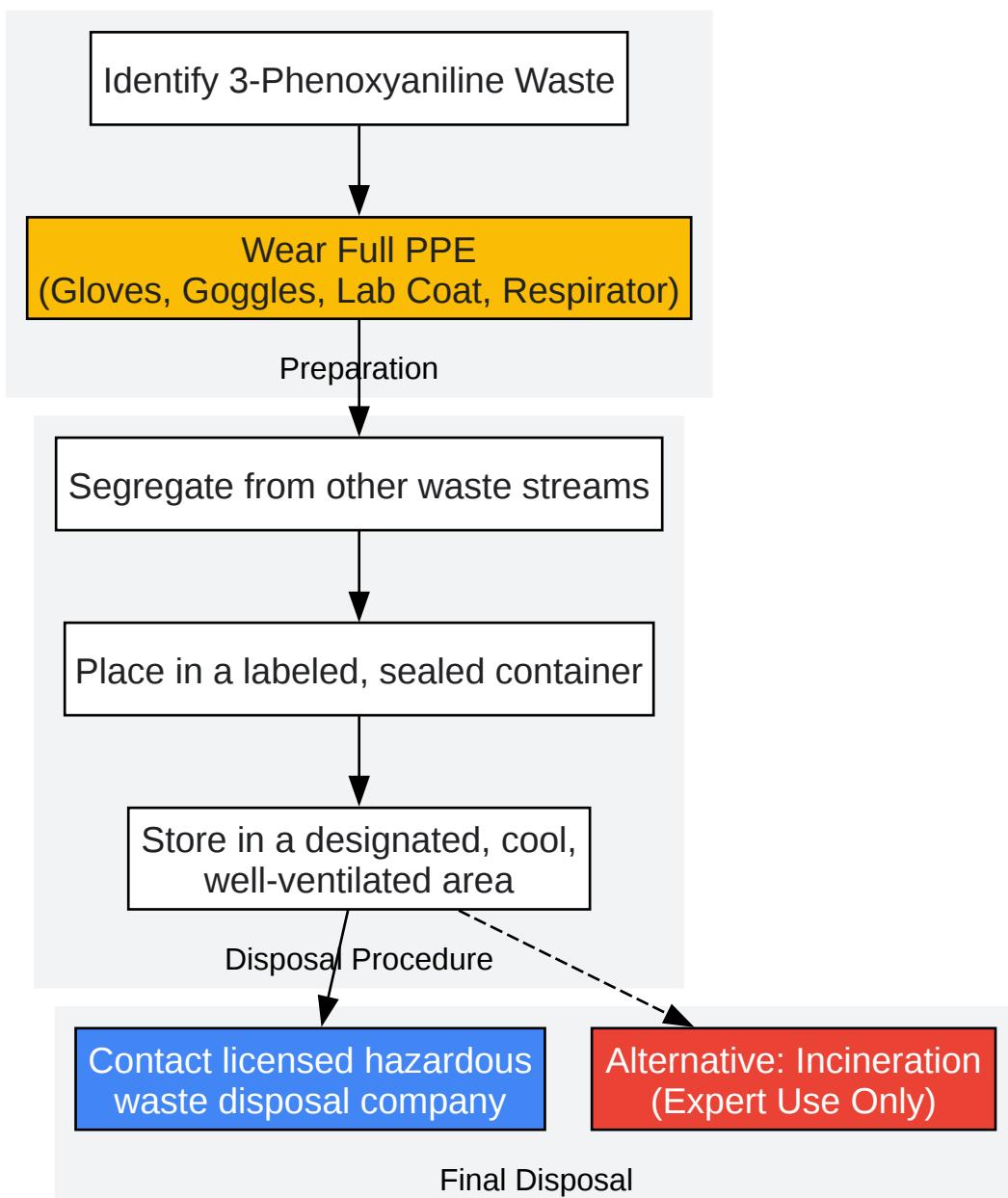


Figure 1: 3-Phenoxyaniline Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Disposal workflow for **3-Phenoxyaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenoxyaniline, 98% | Fisher Scientific [fishersci.ca]
- 2. 3-Phenoxyaniline 98 3586-12-7 [sigmaaldrich.com]
- 3. 3-Phenoxyaniline | C12H11NO | CID 77135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. fishersci.com [fishersci.com]
- 6. benchchem.com [benchchem.com]
- 7. Chemical waste - Wikipedia [en.wikipedia.org]
- 8. tcichemicals.com [tcichemicals.com]
- 9. m.youtube.com [m.youtube.com]
- 10. epa.gov [epa.gov]
- 11. Hazardous Waste Compliance and Assistance | Missouri Department of Natural Resources [dnr.mo.gov]
- To cite this document: BenchChem. [Proper Disposal of 3-Phenoxyaniline: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b129670#3-phenoxyaniline-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com